

Solubility of 3,5-Dimethoxybenzyl alcohol in common organic solvents

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzyl alcohol

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An In-depth Technical Guide to the Solubility of **3,5-Dimethoxybenzyl Alcohol** in Common Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility of **3,5-dimethoxybenzyl alcohol**, a key intermediate in pharmaceutical and chemical synthesis. Due to the limited availability of precise quantitative solubility data in public literature, this document synthesizes qualitative information and theoretical principles to offer a robust understanding for researchers, scientists, and drug development professionals. The guide covers the physicochemical properties of the compound, its known qualitative solubility in various organic solvents, a general experimental protocol for quantitative solubility determination, and a discussion of the molecular factors governing its solubility.

Introduction

3,5-Dimethoxybenzyl alcohol (CAS No. 705-76-0) is an aromatic alcohol that serves as a vital starting material and intermediate in the synthesis of a variety of complex molecules, including dendrimeric compounds and resveratrol analogues.^{[1][2]} Understanding its solubility in common organic solvents is critical for its application in organic synthesis, enabling appropriate solvent selection for reactions, purification processes like recrystallization, and analytical procedures. This guide addresses the current knowledge of its solubility profile.

Physicochemical Properties

The solubility of a compound is intrinsically linked to its physical and chemical properties. A summary of the key properties of **3,5-dimethoxybenzyl alcohol** is presented below.

Property	Value
Molecular Formula	C ₉ H ₁₂ O ₃ [3]
Molar Mass	168.19 g/mol [3]
Appearance	White to yellow-beige crystalline solid[1]
Melting Point	43-46 °C[2][3]
Boiling Point	183-186 °C at 20 mmHg[3]
Density	~1.111 - 1.132 g/cm ³ (estimate)[3]

Solubility Profile

Qualitative Solubility

Quantitative solubility data for **3,5-dimethoxybenzyl alcohol** is not widely published. However, qualitative assessments are available from various chemical suppliers and databases. These findings are summarized in the table below.

Solvent	Solvent Type	Qualitative Solubility
Chloroform	Polar Aprotic	Slightly Soluble[3]
Methanol	Polar Protic	Slightly Soluble[3]

Note: The term "slightly soluble" indicates that the compound does not dissolve to a large extent in these solvents under standard conditions.

Theoretical Solubility Assessment

The solubility of **3,5-dimethoxybenzyl alcohol** can be predicted based on its molecular structure and the principle of "like dissolves like".[4] The molecule possesses both polar and

non-polar characteristics:

- **Polar Features:** The primary alcohol ($-\text{CH}_2\text{OH}$) group can act as both a hydrogen bond donor and acceptor. The two methoxy ($-\text{OCH}_3$) groups are also polar and can act as hydrogen bond acceptors.
- **Non-polar Features:** The benzene ring constitutes a significant non-polar, aromatic backbone.

This dual nature suggests that **3,5-dimethoxybenzyl alcohol** will exhibit moderate solubility in a range of solvents. Its solubility is a balance between the energy required to break the solute-solute and solvent-solvent interactions and the energy gained from forming new solute-solvent interactions.^[4]

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following general experimental protocol, based on the shake-flask method, can be employed.^[5]

Objective: To determine the equilibrium solubility of **3,5-dimethoxybenzyl alcohol** in a specific organic solvent at a controlled temperature.

Materials:

- **3,5-Dimethoxybenzyl alcohol** (crystalline solid)
- Selected organic solvent (analytical grade)
- Scintillation vials or screw-capped test tubes
- Constant temperature bath or shaker with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

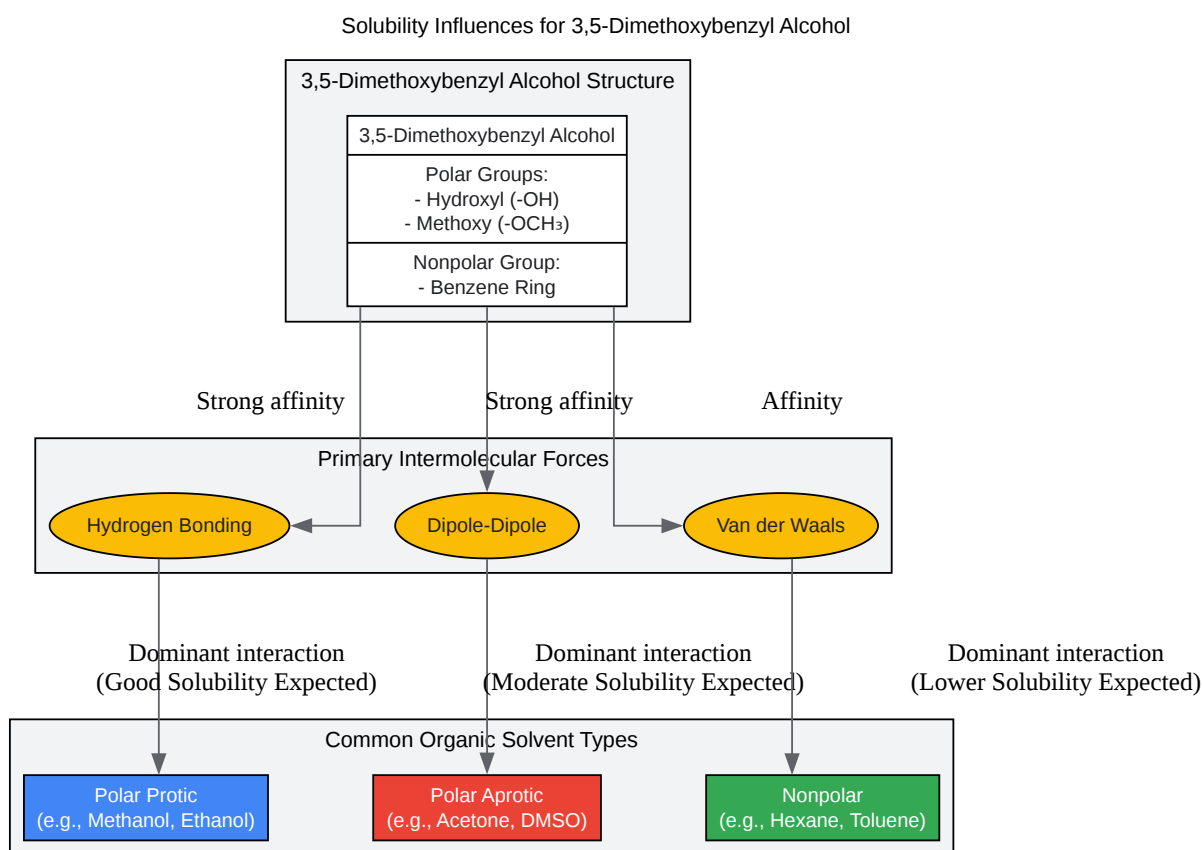
- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer or HPLC)

Procedure:

- Add an excess amount of solid **3,5-dimethoxybenzyl alcohol** to a vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.^[5]
- Pipette a known volume of the selected solvent into the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to reach equilibrium. This can take several hours to days, and the optimal time should be determined empirically.^[5]
- Once equilibrium is reached, cease agitation and allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette.
- Immediately filter the aliquot using a syringe filter to remove any suspended solid particles.
- Dilute the filtered, saturated solution with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
- Analyze the concentration of **3,5-dimethoxybenzyl alcohol** in the diluted solution using a pre-calibrated analytical method.
- Calculate the original solubility in units such as mg/mL or mol/L, accounting for the dilution factor.

Factors Influencing Solubility

The solubility of **3,5-dimethoxybenzyl alcohol** is governed by its molecular structure and its interaction with the solvent. The following diagram illustrates the relationship between the compound's functional groups and its expected affinity for different classes of organic solvents.



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Caption: Molecular features of **3,5-dimethoxybenzyl alcohol** and their influence on solubility.

- **Solvent Polarity:** As a moderately polar molecule, **3,5-dimethoxybenzyl alcohol** is expected to be more soluble in polar solvents than in non-polar solvents.[6] The "slightly soluble" designation in methanol (polar protic) and chloroform (polar aprotic) suggests that while there is an affinity, it is not high.[3] The large non-polar benzene ring likely limits its solubility

in highly polar solvents like water, while the polar functional groups limit its solubility in purely non-polar solvents like hexane.

- **Hydrogen Bonding:** The hydroxyl group is capable of both donating and accepting hydrogen bonds, a strong intermolecular force that promotes solubility in protic solvents like alcohols. [7] The methoxy groups can only accept hydrogen bonds. This capability is a primary driver of its solubility in protic media.
- **Temperature:** The dissolution of most solid organic compounds is an endothermic process, meaning that solubility generally increases with temperature.[8] Therefore, heating the solvent can be an effective method to dissolve more **3,5-dimethoxybenzyl alcohol**, which is a key principle in recrystallization.

Conclusion

While precise quantitative solubility data for **3,5-dimethoxybenzyl alcohol** in common organic solvents remains scarce in readily available literature, a functional understanding of its solubility can be derived from qualitative reports and theoretical principles. The compound's amphiphilic nature, with both polar hydrogen-bonding groups and a non-polar aromatic ring, results in limited solubility in both highly polar and non-polar solvents, with a preference for moderately polar organic solvents. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a reliable framework for their determination.

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